

Proper Disposal Procedures for 5-Chloro-3-iodo-2-methylaniline

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Compound of Interest

Compound Name: 5-Chloro-3-iodo-2-methylaniline

CAS No.: 870606-29-4

Cat. No.: B1592888

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Executive Summary & Core Directive

5-Chloro-3-iodo-2-methylaniline (CAS: 870606-29-4) is a poly-halogenated aromatic amine intermediate used frequently in the synthesis of pharmaceutical compounds.^[1] Due to the presence of both chlorine and iodine on the aniline ring, this compound presents a complex hazard profile combining the toxicity of anilines (methemoglobinemia risk) with the environmental persistence of halogenated organics.

Core Directive: This material must NEVER be disposed of down the drain or in municipal trash. It requires strict segregation as Halogenated Organic Waste and must be destroyed via high-temperature incineration equipped with halogen scrubbers.

Hazard Identification & Technical Profile

Effective disposal begins with understanding the chemical's stability and toxicity. Treat this substance as a suspected carcinogen and a severe marine pollutant.

Property	Specification	Operational Implication
CAS Number	870606-29-4	Use for waste manifesting and inventory tracking.
Chemical Class	Halogenated Aromatic Amine	High toxicity; potential for skin absorption.[2]
Physical State	Solid (typically)	Dust control measures required during transfer.
Stability	Light & Air Sensitive	Store in amber glass; iodine bonds can cleave under UV, releasing corrosive I ₂ .
Incompatibility	Strong Oxidizers, Acids	Violent Reaction Risk: Do not mix with nitric acid or peroxides in waste streams.
Toxicity	Acute Tox.[2][3][4][5][6][7] (Oral/Dermal/Inhal)	Methemoglobinemia agent: Oxidizes hemoglobin; monitor for cyanosis (blue lips/skin).

Pre-Disposal: Segregation & Packaging

The most common compliance failure is improper segregation. Iodine-containing compounds can corrode standard metal drums over time and may require specific waste stream coding depending on your waste vendor.

Step 1: Waste Stream Classification

Classify this material under Halogenated Organic Waste.

- Do NOT mix with Non-Halogenated solvents (e.g., Acetone, Ethanol) unless your facility has a specific "Commingled Solvents" stream that allows high halogen content (>1000 ppm).
- Do NOT mix with acidic aqueous waste (risk of liberating toxic gases).

Step 2: Container Selection

- Primary Container: High-Density Polyethylene (HDPE) or Amber Glass.

- Note: Avoid metal containers if the waste is liquid or wet, as free iodine/chlorine can cause pitting corrosion.
- Secondary Containment: Polypropylene tray to catch drips/spills.

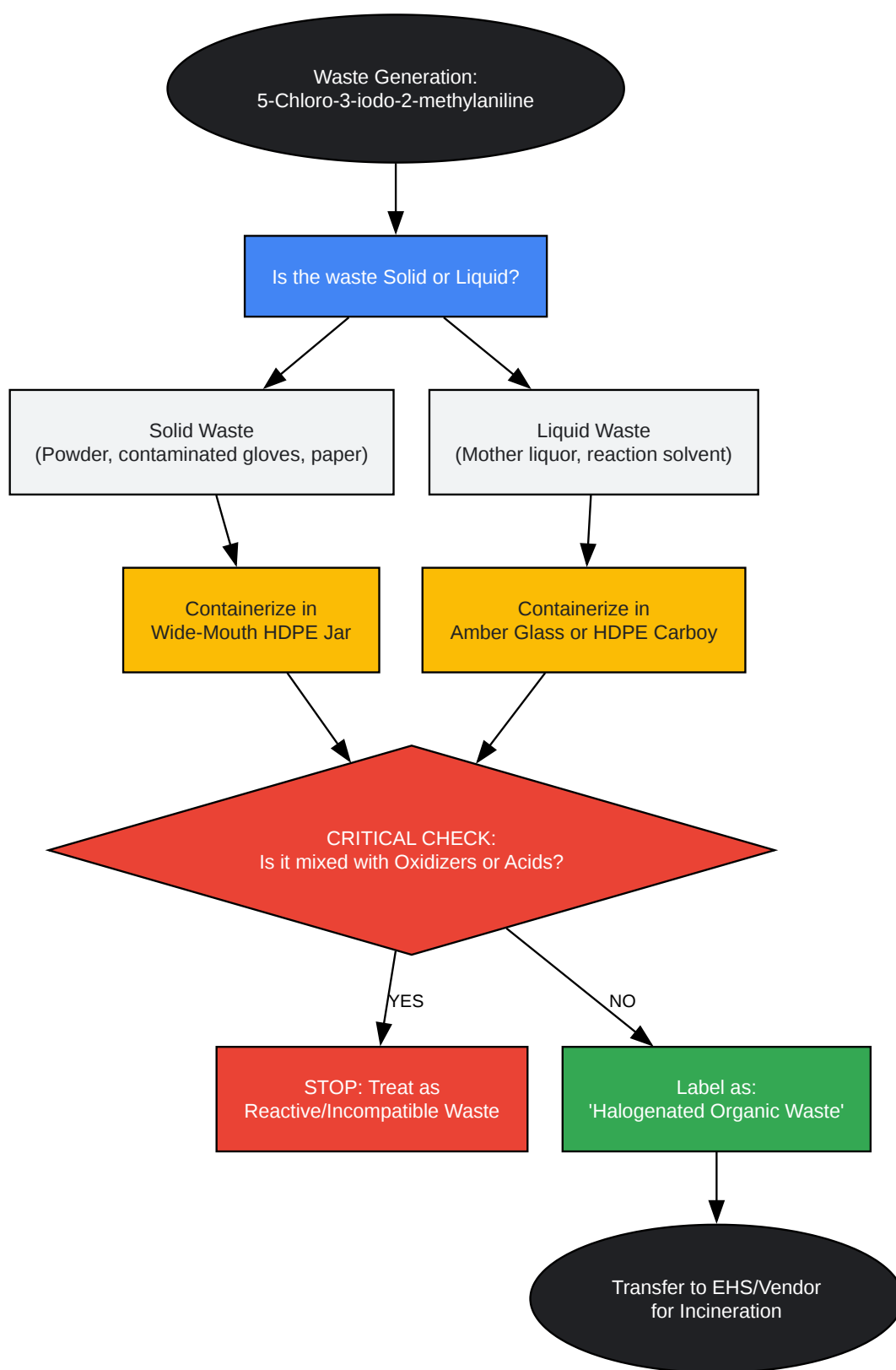
Step 3: Labeling Requirements

Every container must be labeled before the first drop of waste is added.

- Text: "HAZARDOUS WASTE - Halogenated Organic Solids/Liquids"
- Constituents: Explicitly list "**5-Chloro-3-iodo-2-methylaniline**" (do not use abbreviations).
- Hazard Checkboxes: ☒ Toxic ☒ Irritant ☒ Carcinogen (Suspected)[\[2\]](#)

Disposal Decision Logic (Workflow)

The following decision tree outlines the logical flow for determining the correct disposal path, ensuring RCRA compliance.



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Figure 1: Decision logic for segregating and containerizing halogenated aniline waste.

Detailed Disposal Protocol

Protocol A: Solid Waste (Pure Compound or Spill Debris)

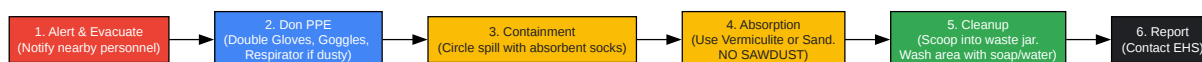
- PPE: Wear double nitrile gloves, lab coat, and safety goggles. If handling fine powder, use a P100 respirator or work inside a fume hood.
- Collection: Transfer solid waste into a wide-mouth HDPE jar.
- Decontamination: Wipe the exterior of the jar with a solvent-dampened wipe (ethanol/acetone) to remove dust. Dispose of the wipe inside the jar.
- Sealing: Screw the lid tight and apply parafilm if the waste will be stored for >1 week to prevent fume leakage.

Protocol B: Liquid Waste (Solutions)

- Compatibility Check: Ensure the solvent carrier is compatible with the waste drum (e.g., do not put chloroform solutions in non-compatible plastic drums).
- Transfer: Use a funnel to prevent splashing. Pour slowly to avoid aerosol generation.
- Rinsing: Triple rinse the original empty container with a small volume of compatible solvent. Add rinsate to the waste container.
- Venting: Use a vented cap if there is any risk of off-gassing, though this compound is generally stable in solution.

Emergency Spill Response

In the event of a spill, immediate action is required to prevent exposure and environmental release.



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Figure 2: Immediate response workflow for halogenated aniline spills.

Critical Note on Absorbents: Do NOT use sawdust or paper towels as the primary absorbent for pure anilines. The high surface area combined with potential oxidation can create a fire risk. Use inert mineral absorbents like Vermiculite, Sand, or Clay.

Regulatory & Compliance Codes (US Focus)

While **5-Chloro-3-iodo-2-methylaniline** is not explicitly listed on the RCRA P-list or U-list by name, it must be characterized by the generator.

- Waste Classification: Hazardous Waste (Toxicity).
- EPA Waste Code: Likely D000 (Unlisted Hazardous) or D022 (if Chloroform is used as solvent). Most facilities manage this under a broad "Halogenated Solvents/Organics" profile to ensure incineration.
- DOT Shipping Name (for waste): UN 2811, Toxic solids, organic, n.o.s. (**5-Chloro-3-iodo-2-methylaniline**), 6.1, PG III. (Verify PG based on specific LD50 data if available; default to III for safety unless high toxicity is confirmed).

References

- U.S. Environmental Protection Agency (EPA). RCRA Waste Classification Guide. Retrieved from [\[Link\]](#).
- New Jersey Department of Health. Hazardous Substance Fact Sheet: Aniline. [\[8\]](#) Retrieved from [\[Link\]](#) (Base structure toxicity reference).

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Sources

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